

# An In-depth Technical Guide to the Chemical Properties of Mefenidramium Metilsulfate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mefenidramium metilsulfate

Cat. No.: B048653

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## Abstract

**Mefenidramium metilsulfate**, a quaternary ammonium compound, is recognized for its action as a local antihistamine. This technical guide provides a comprehensive overview of its core chemical properties, synthesis, and mechanism of action. This document collates available quantitative data, outlines detailed experimental protocols for its synthesis and analysis, and visualizes its key biological signaling pathways. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in drug development and chemical analysis.

## Chemical and Physical Properties

**Mefenidramium metilsulfate** is the salt formed between the Mefenidramium cation and a methyl sulfate anion. The quaternary ammonium structure of the cation is central to its chemical behavior and biological activity.

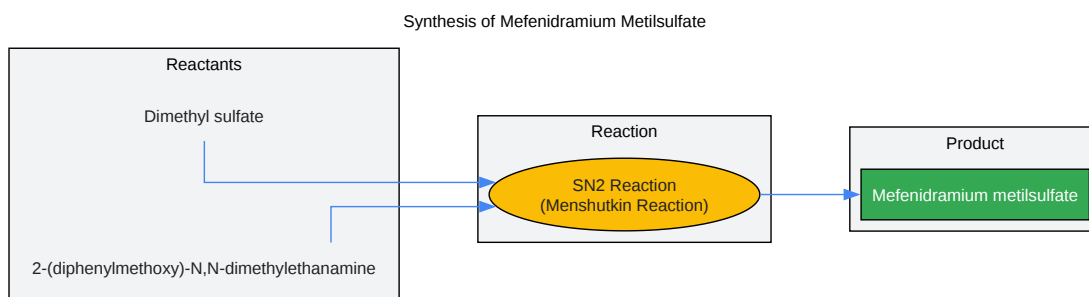
| Property                       | Value                                                 | Reference |
|--------------------------------|-------------------------------------------------------|-----------|
| IUPAC Name                     | 2-benzhydryloxyethyl(trimethyl)azanium;methyl sulfate | [1][2]    |
| CAS Number                     | 4858-60-0                                             | [3][4]    |
| Molecular Formula              | C <sub>19</sub> H <sub>27</sub> NO <sub>5</sub> S     | [1][4]    |
| Molecular Weight               | 381.49 g/mol                                          | [1][5]    |
| Appearance                     | Solid powder                                          | [4]       |
| Melting Point                  | 135-136 °C                                            | [3]       |
| Elemental Analysis             | C: 59.82%, H: 7.13%, N: 3.67%, O: 20.97%, S: 8.40%    | [4]       |
| Topological Polar Surface Area | 84 Å <sup>2</sup>                                     | [1]       |

## Synthesis

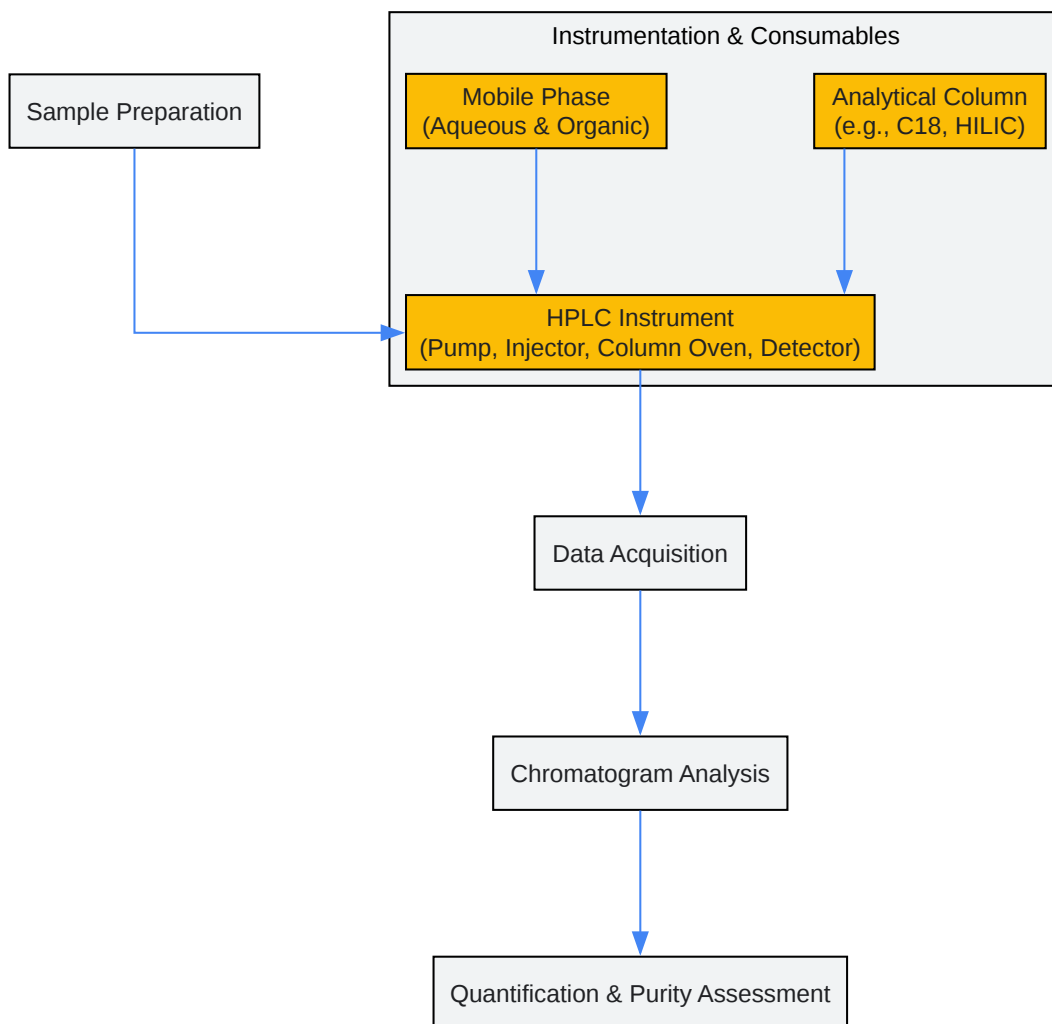
The primary method for the synthesis of **Mefenidramium metilsulfate** is through a nucleophilic substitution reaction known as the Menshutkin reaction.[6] This involves the quaternization of a tertiary amine with an alkylating agent.

## Reaction Scheme

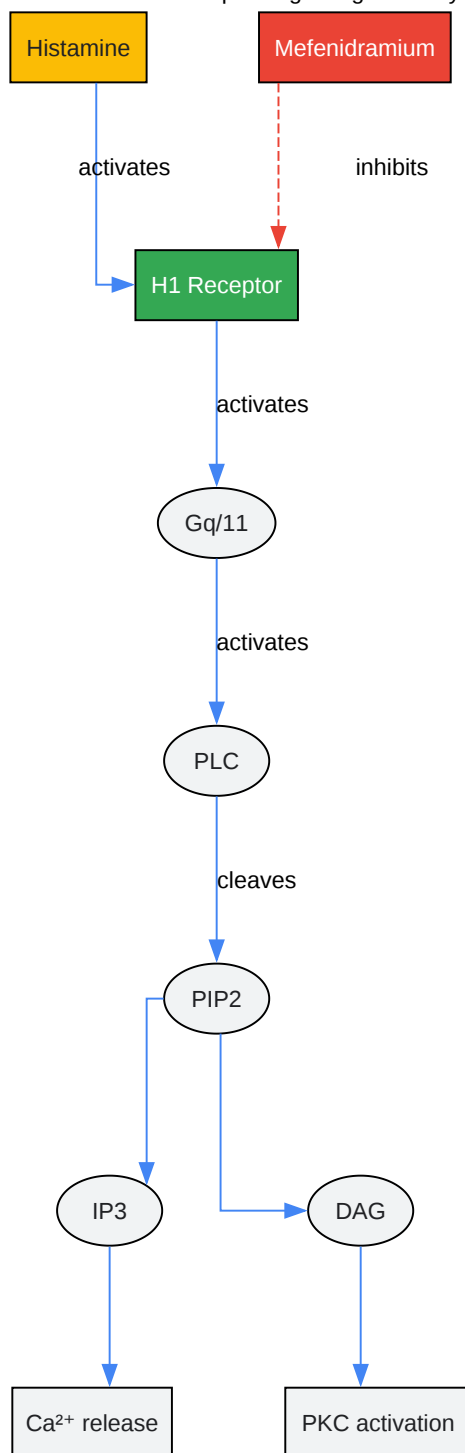
The synthesis involves the reaction of 2-(diphenylmethoxy)-N,N-dimethylethanamine with dimethyl sulfate. The lone pair of electrons on the nitrogen atom of the tertiary amine attacks the electrophilic methyl group of dimethyl sulfate, forming a new carbon-nitrogen bond and resulting in the quaternary ammonium cation, Mefenidramium. The displaced methyl sulfate group acts as the counter-ion.

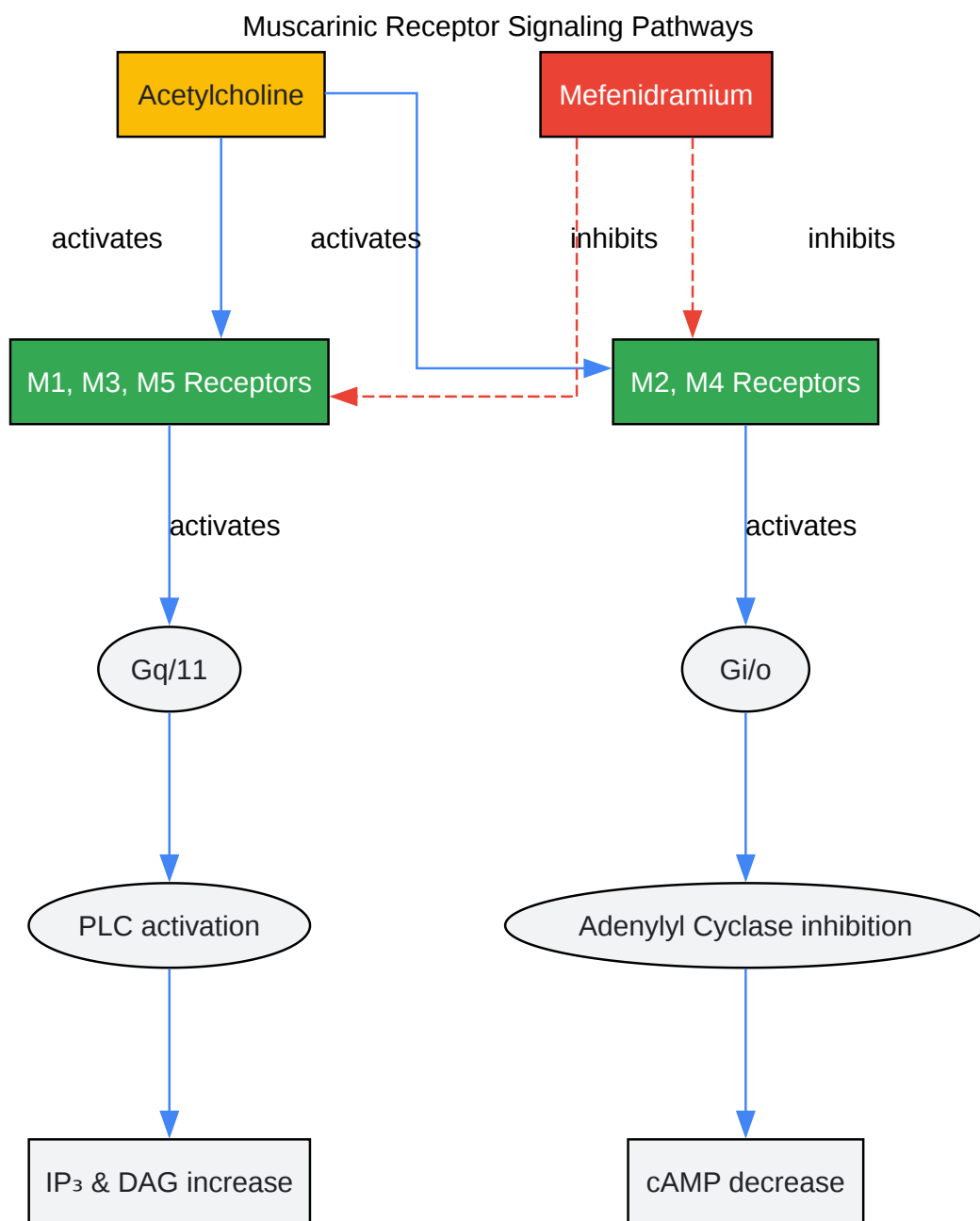


General HPLC Analysis Workflow



## Histamine H1 Receptor Signaling Pathway





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## References

- 1. Mefenidramium Metilsulfate | C<sub>19</sub>H<sub>27</sub>NO<sub>5</sub>S | CID 71533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mefenidramium Metilsulfate | C<sub>19</sub>H<sub>27</sub>NO<sub>5</sub>S | CID 71533 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. medkoo.com [medkoo.com]
- 5. GSRS [precision.fda.gov]
- 6. Mefenidramium metilsulfate | 4858-60-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Mefenidramium Metilsulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048653#chemical-properties-of-mefenidramium-metilsulfate]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)